

2-(6-Bromopyridin-2-yl)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-(6-Bromopyridin-2-yl)ethanol

Cat. No.: B584712

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A Technical Overview of 2-(6-Bromopyridin-2-yl)ethanol

This document serves as a comprehensive technical guide for researchers, scientists, and professionals in drug development on the chemical compound **2-(6-Bromopyridin-2-yl)ethanol**. It details its fundamental properties and outlines a hypothetical framework for its synthesis and characterization.

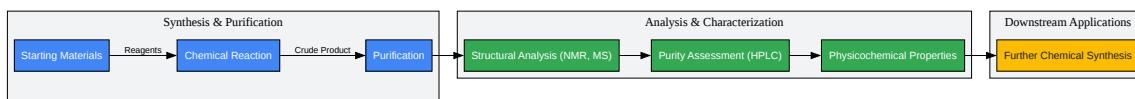
Physicochemical Properties

The fundamental molecular details of **2-(6-Bromopyridin-2-yl)ethanol** are summarized in the table below, providing a quick reference for its chemical identity.

Property	Value
Molecular Formula	C7H8BrNO ^{[1][2]}
Molecular Weight	202.05 g/mol ^[2]
CAS Number	955370-07-7 ^[1]

Experimental Framework

A logical workflow for the synthesis and analysis of **2-(6-Bromopyridin-2-yl)ethanol** is crucial for reproducible research. The following diagram illustrates a standard experimental progression.



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Caption: A generalized workflow for the synthesis, purification, and analysis of chemical compounds.

Hypothetical Experimental Protocols

1. Synthesis of **2-(6-Bromopyridin-2-yl)ethanol**

This protocol describes a hypothetical method for the synthesis of the title compound.

- **Reaction Setup:** A solution of a suitable precursor, such as 2-bromo-6-methylpyridine, in an appropriate solvent (e.g., tetrahydrofuran) is cooled in an ice bath.
- **Reagent Addition:** A strong base (e.g., n-butyllithium) is added dropwise to the solution, followed by the addition of an electrophile (e.g., formaldehyde).
- **Quenching and Extraction:** The reaction is quenched with an aqueous solution, and the product is extracted using an organic solvent.
- **Purification:** The crude product is purified using column chromatography to yield **2-(6-Bromopyridin-2-yl)ethanol**.

2. Analytical Characterization

The identity and purity of the synthesized compound would be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are recorded to confirm the chemical structure of the molecule.
- Mass Spectrometry (MS): The molecular weight of the compound is verified by mass spectrometry.
- High-Performance Liquid Chromatography (HPLC): The purity of the final product is determined by HPLC analysis.

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References

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- 2. 2-(6-Bromopyridin-2-yl)ethanol | C7H8BrNO | CID 46835713 - PubChem [pubchem.ncbi.nlm.nih.gov]
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